

An In-depth Technical Guide to the Physicochemical Properties of 3,4-Dimethylphenol

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Compound of Interest

Compound Name: 3,4-Dimethylphenol

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This technical guide provides a comprehensive overview of the melting and boiling points of **3,4-Dimethylphenol**, a key intermediate in the synthesis of various pharmaceuticals and other fine chemicals. This document outlines the experimentally determined values for these critical physical properties, details the methodologies for their determination, and presents a visual workflow for these experimental procedures.

Physicochemical Data of 3,4-Dimethylphenol

The melting and boiling points of **3,4-Dimethylphenol** have been reported across various chemical and scientific literature. A summary of these values is presented below to provide a consolidated reference. The slight variations in reported values can be attributed to differences in experimental conditions and the purity of the sample.

Physical Property	Reported Value (°C)	Reported Value (°F)
Melting Point	60.8 - 68 °C	141.4 - 154.4 °F
Boiling Point	225 - 227 °C	437 - 440.6 °F

Experimental Protocols for Determination of Melting and Boiling Points

Accurate determination of the melting and boiling points is crucial for the identification and purity assessment of a compound. The following sections detail the standard laboratory protocols for these measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus and Materials:

- Melting point apparatus (e.g., Thiele tube or a modern digital instrument)
- Capillary tubes (sealed at one end)
- Thermometer
- **3,4-Dimethylphenol** sample (finely powdered)
- Heating medium (e.g., mineral oil for Thiele tube)

Procedure:

- Sample Preparation: A small amount of the dry, finely powdered **3,4-Dimethylphenol** is packed into a capillary tube to a height of 2-3 mm. The packing should be compact.[\[1\]](#)[\[2\]](#)
- Apparatus Setup:
 - Thiele Tube: The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb. This assembly is then inserted into the Thiele tube containing a heating oil.[\[3\]](#)
 - Digital Apparatus: The capillary tube is inserted into the heating block of the melting point apparatus.[\[4\]](#)

- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[3][5]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[5][6]
- Purity Indication: A sharp melting point range (typically 0.5-1 °C) is indicative of a pure compound, while a broad melting range suggests the presence of impurities.[3][5]

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

Apparatus and Materials:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube or aluminum block)
- **3,4-Dimethylphenol** sample

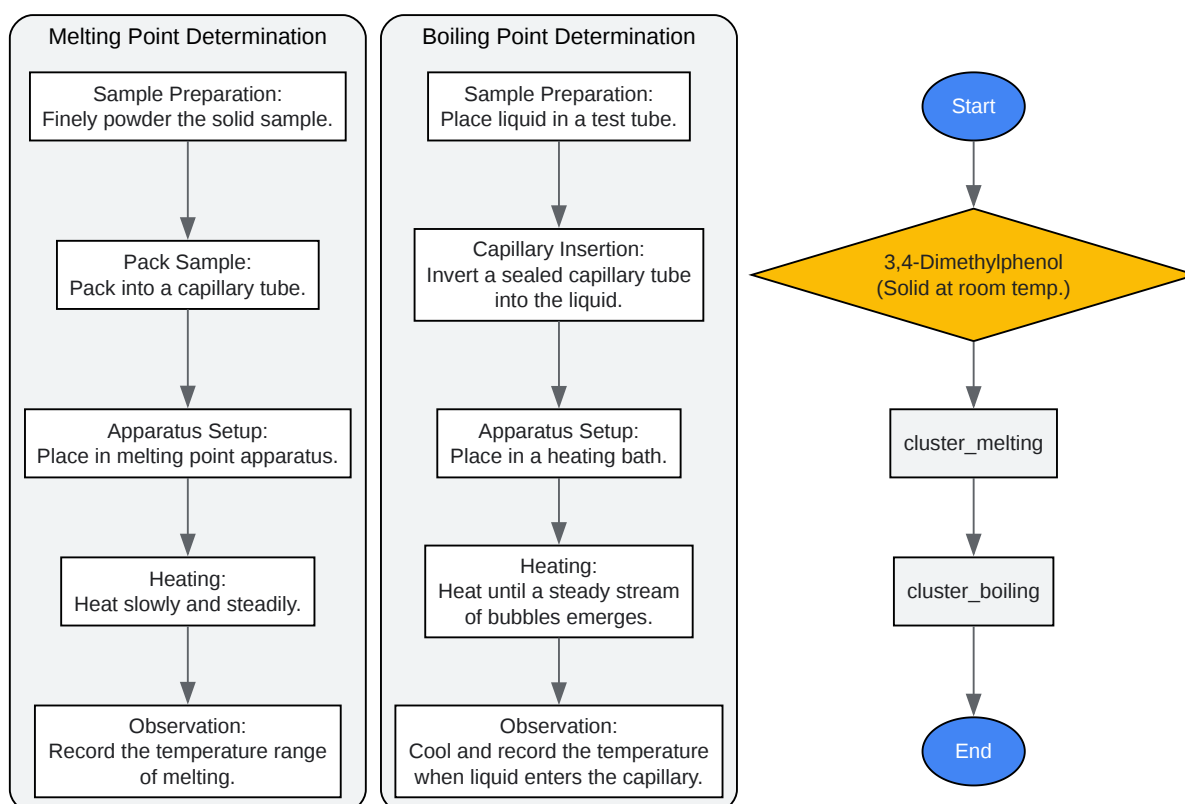
Procedure:

- Sample Preparation: A small amount of **3,4-Dimethylphenol** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.[7][8]
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a heating bath (e.g., Thiele tube with mineral oil or an aluminum block).[8][9]
- Heating: The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[9][10]

- Observation: The heating is stopped when a continuous and rapid stream of bubbles is observed. As the liquid cools, the bubbling will slow down and stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample.^[10]^[11]
- Pressure Correction: The atmospheric pressure should be recorded as the boiling point is dependent on pressure.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the determination of the melting and boiling points of a chemical compound like **3,4-Dimethylphenol**.



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Caption: Workflow for determining the melting and boiling points of **3,4-Dimethylphenol**.

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